

# Essential Safety and Logistical Information for Handling 9-Phenylcarbazole-d13

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Compound of Interest		
Compound Name:	9-Phenylcarbazole-d13	
Cat. No.:	B15558545	Get Quote

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **9-Phenylcarbazole-d13**, including operational and disposal plans. Note that while this compound is a deuterated isotopologue of 9-Phenylcarbazole, the safety precautions are considered equivalent due to their similar chemical structures.

# Hazard Identification and Personal Protective Equipment (PPE)

9-Phenylcarbazole is classified as a hazardous chemical that can cause skin irritation, serious eye damage, and respiratory irritation.[1][2] Adherence to proper PPE protocols is mandatory to ensure personal safety.

Recommended Personal Protective Equipment (PPE)



Protection Type	Specific Recommendations	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield.[1]	Protects against splashes and dust particles that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat.[1][3]	Prevents skin contact which can cause irritation.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask).[1]	Prevents inhalation of dust which may cause respiratory tract irritation.[1][2]
Footwear	Closed-toe, chemical-resistant shoes.[3]	Protects feet from spills.

## **Physical and Chemical Properties**

A summary of the key physical and chemical properties of 9-Phenylcarbazole is provided below. These properties are expected to be very similar for its deuterated form, **9-Phenylcarbazole-d13**.

Property	Value
Molecular Formula	C18H13N
Molecular Weight	243.30 g/mol [2]
Appearance	Solid
Melting Point	95-97 °C
Signal Word	Danger[1]
Hazard Statements	H315, H318, H335, H413



## Experimental Protocols: Operational and Disposal Plans

Operational Plan: Step-by-Step Handling Procedure

- · Preparation:
  - Ensure a calibrated analytical balance is located within a certified chemical fume hood.
  - Verify that an eyewash station and safety shower are readily accessible.
  - Don all required PPE as specified in the table above.
- Weighing and Aliquoting:
  - Perform all manipulations of solid 9-Phenylcarbazole-d13 within the chemical fume hood to minimize dust inhalation.
  - Use a micro-spatula for transferring the compound to a pre-tared, labeled container.
  - Avoid creating dust. If dust is generated, allow it to settle within the fume hood before proceeding.[4]
- Dissolution:
  - Add the desired solvent to the container with the solid compound slowly to prevent splashing.[4]
  - If sonication or heating is required, ensure the container is properly sealed or equipped with a condenser to prevent the release of vapors.
- Post-Handling:
  - Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical using an appropriate solvent.
  - Collect all cleaning materials and solvents as hazardous waste.[4]



Wash hands thoroughly with soap and water after removing gloves.

### Disposal Plan

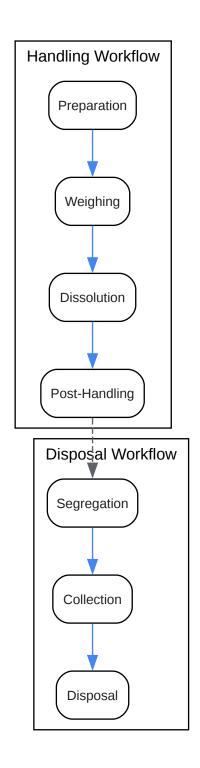
Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Solid Waste: All solid materials contaminated with 9-Phenylcarbazole-d13 (e.g., used gloves, weighing paper, paper towels) must be collected in a dedicated, clearly labeled hazardous waste container.[4]
  - Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container for liquids. Do not pour down the drain.[1]
  - Sharps Waste: Any contaminated sharps (e.g., needles, broken glass) must be disposed
    of in a designated sharps container.[4]
- Waste Disposal:
  - All waste must be disposed of through an approved waste disposal plant.[1]
  - Follow all local, regional, and national regulations for hazardous waste disposal.[1]

### **Visual Guides**

The following diagrams illustrate the recommended workflows for handling and hazard control.

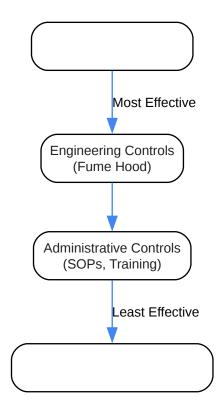




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Caption: Workflow for safe handling and disposal of 9-Phenylcarbazole-d13.





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Caption: Hierarchy of controls for mitigating chemical hazards.

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